

# Application of Chlorophenol Red Sodium Salt in Environmental Water Testing

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## Compound of Interest

Compound Name: *Chlorophenol Red sodium salt*

Cat. No.: *B1142352*

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## Application Notes

**Chlorophenol Red sodium salt** is a versatile sulfonephthalein dye widely employed in environmental water testing primarily as a pH indicator and a reagent for the determination of chlorine dioxide. Its distinct color change over a specific pH range makes it a valuable tool for rapid and accurate assessments of water quality parameters.

Principle of pH Indication:

**Chlorophenol Red sodium salt** functions as a weak acid. In solution, it exists in equilibrium between its acidic (protonated) and basic (deprotonated) forms, which exhibit different colors. The equilibrium shifts with changes in the hydrogen ion concentration (pH) of the water sample, resulting in a visually perceptible color change. The typical pH transition range for Chlorophenol Red is from yellow in acidic conditions (pH below 4.8) to red-violet in more neutral to alkaline conditions (pH above 6.7).<sup>[1][2]</sup> This property allows for the quick estimation of the pH of a water sample.

Application in Chlorine Dioxide Determination:

Chlorophenol Red is also utilized in the spectrophotometric determination of chlorine dioxide in drinking water.<sup>[3][4]</sup> In this application, chlorine dioxide bleaches the color of Chlorophenol Red in a pH-controlled environment. The decrease in absorbance at a specific wavelength is

proportional to the concentration of chlorine dioxide in the sample. This method is valued for its selectivity for chlorine dioxide, particularly when measures are taken to mitigate interference from other oxidants like free chlorine.[5][6]

#### Key Considerations and Interferences:

When using **Chlorophenol Red sodium salt** for water testing, it is crucial to be aware of potential interferences that can affect the accuracy of the results.

- High Chlorine/Bromine Concentrations: In pH testing, high levels of chlorine or bromine can interfere with the colorimetric reading, potentially causing a shift in the indicator's color that does not accurately reflect the pH.[7]
- Sample Turbidity and Color: The intrinsic color or turbidity of a water sample can interfere with the visual and spectrophotometric determination of the endpoint. Filtration of the sample may be necessary.
- Temperature: The dissociation constant of the indicator and, consequently, its pH transition range can be temperature-dependent. For high-precision measurements, temperature control or compensation is recommended.
- Ionic Strength: In spectrophotometric pH measurements, the ionic strength of the sample can influence the activity of the indicator's ions and should be considered for highly accurate results.

## Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Chlorophenol Red sodium salt** in environmental water testing.

Table 1: Properties of **Chlorophenol Red Sodium Salt**

Parameter	Value	Reference
Molecular Formula	<chem>C19H11Cl2NaO5S</chem>	
Molecular Weight	445.24 g/mol	
pH Transition Range	4.8 - 6.7	<a href="#">[1]</a>
Color (Acidic)	Yellow	<a href="#">[1]</a>
Color (Basic)	Red-Violet	<a href="#">[1]</a>
$\lambda_{max}$ (Basic form)	572 nm	<a href="#">[1]</a> <a href="#">[3]</a>

Table 2: Application Parameters for Water Analysis

Application	Parameter	Value/Range	Reference
pH Determination	Indicator Solution Concentration	0.04% (w/v) in water	<a href="#">[8]</a>
Spectrophotometric Wavelengths	Acidic form (approx. 433 nm), Basic form (572 nm)	<a href="#">[3]</a>	
Chlorine Dioxide Determination	Concentration Range	0.1 - 1.9 mg/L	<a href="#">[3]</a>
Wavelength for Measurement	570 nm	<a href="#">[5]</a>	
pH of Reaction	~7	<a href="#">[4]</a>	

## Experimental Protocols

### Protocol 1: Determination of pH in Water Samples (Visual Method)

1. Objective: To estimate the pH of a water sample using **Chlorophenol Red sodium salt** indicator solution.

## 2. Materials:

- **Chlorophenol Red sodium salt** indicator solution (0.04% w/v in deionized water)
- Clear glass test tubes or cuvettes
- pH color chart for Chlorophenol Red
- Water sample

## 3. Procedure:

- Take a clear test tube and add 5 mL of the water sample.
- Add 2-3 drops of the Chlorophenol Red indicator solution to the test tube.
- Gently swirl the test tube to ensure the indicator is evenly distributed.
- Observe the color change of the solution.
- Compare the resulting color to a standard pH color chart for Chlorophenol Red to determine the approximate pH of the water sample.

## Protocol 2: Spectrophotometric Determination of Chlorine Dioxide in Potable Water

This protocol is adapted from the Chlorophenol Red method and includes steps to mitigate interference from free chlorine.[\[5\]](#)[\[6\]](#)

1. Objective: To quantitatively determine the concentration of chlorine dioxide in a water sample using a spectrophotometer.

## 2. Reagents:

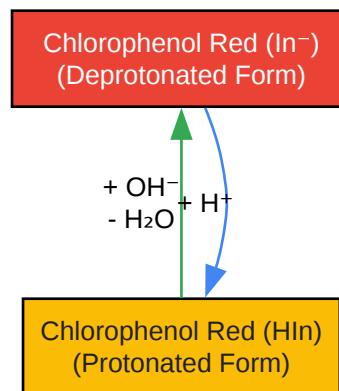
- Chlorophenol Red (CPR) Solution ( $3 \times 10^{-5}$  M): Prepare a  $3 \times 10^{-4}$  M stock solution by dissolving 0.1436 g of indicator-grade Chlorophenol Red in 100 mL of 0.01 M NaOH and diluting to 1 L with distilled water. Prepare the working solution by a 10-fold dilution of the stock solution with distilled water.[\[5\]](#)

- Phosphate Buffer (pH 7): Prepare a solution containing 35.2 g/L of potassium dihydrogen phosphate ( $\text{KH}_2\text{PO}_4$ ) and 27.2 g/L of disodium hydrogen phosphate ( $\text{Na}_2\text{HPO}_4$ ).[\[5\]](#)
- Sodium Cyclamate Solution (1% m/V): Dissolve 1 g of sodium cyclamate in 100 mL of distilled water. This is used to suppress interference from free chlorine.[\[5\]](#)
- Thioacetamide Solution (0.25% m/V): Dissolve 0.25 g of thioacetamide in 100 mL of distilled water.[\[5\]](#)
- Chlorine Dioxide Standard Solutions: Prepare by diluting a stock solution of known concentration. Note: Chlorine dioxide solutions are volatile and should be handled with care in a well-ventilated area.

### 3. Procedure:

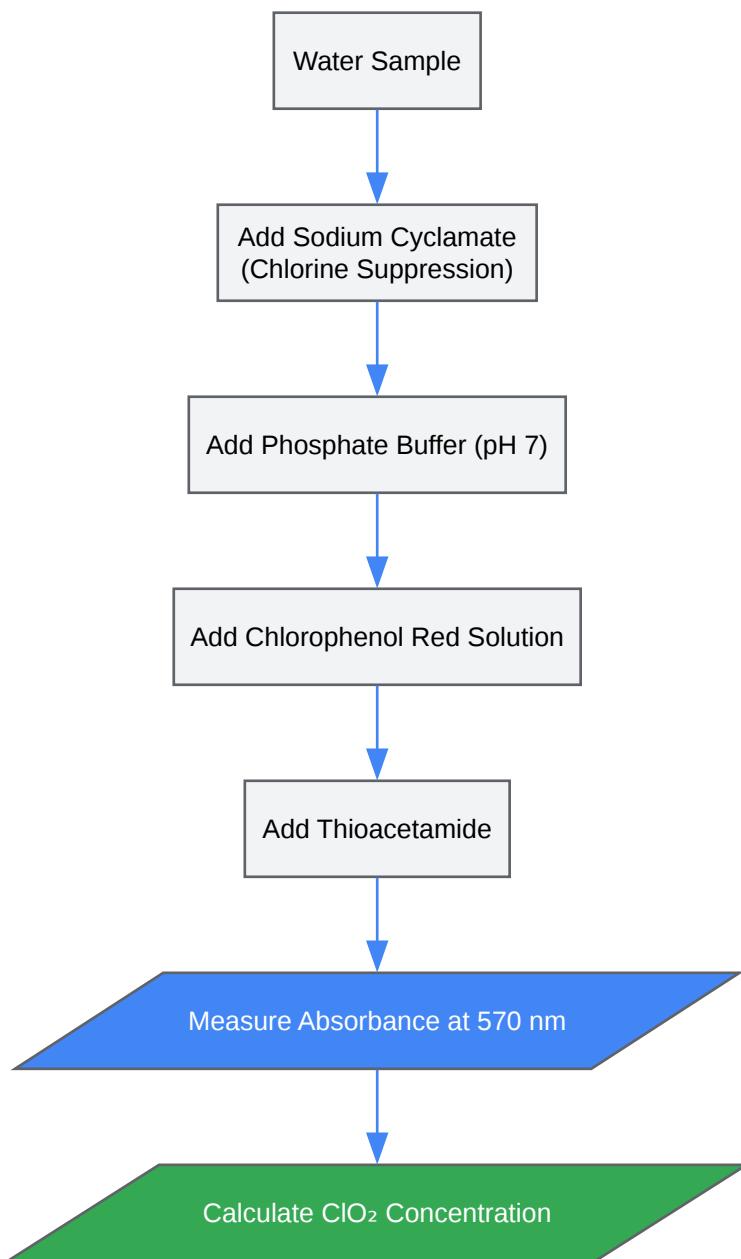
- To a 50 mL Nessler tube, add 5 mL of the sodium cyclamate solution.
- Add the water sample to the 50 mL mark and mix thoroughly.
- Immediately add 2 mL of the phosphate buffer solution and mix.
- Add 4 mL of the CPR solution and mix.
- Add 2 mL of the thioacetamide solution and mix.
- Measure the absorbance of the solution at 570 nm using a spectrophotometer with a 40-mm cuvette. Use distilled water as a reference blank.[\[5\]](#)
- Prepare a calibration curve by measuring the absorbance of a series of standard chlorine dioxide solutions treated with the same procedure.
- Determine the concentration of chlorine dioxide in the sample by comparing its absorbance to the calibration curve.

## Visualizations



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Caption: Mechanism of Chlorophenol Red as a pH indicator.

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